

Application Notes and Protocols: Fabrication of Gas Separation Membranes Using BAPP-based Polyimides

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Compound of Interest

Compound Name: 2,2-Bis[4-(4-aminophenoxy)phenyl]propane

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These application notes provide a comprehensive overview and detailed protocols for the fabrication of gas separation membranes using polyimides based on **2,2-bis[4-(4-aminophenoxy)phenyl]propane** (BAPP). The following sections detail the synthesis of BAPP-based polyimides, membrane fabrication via solution casting, characterization techniques, and gas permeation testing protocols.

Synthesis of BAPP-based Polyimides

BAPP-based polyimides are commonly synthesized via a two-step polycondensation reaction. This process involves the initial formation of a poly(amic acid) (PAA) precursor, followed by a cyclodehydration (imidization) step to form the final polyimide.^{[1][2]} The choice of dianhydride comonomer significantly influences the final properties of the polyimide membrane. A widely used dianhydride for high-performance gas separation membranes is 4,4'-(hexafluoroisopropylidene)diphthalic anhydride (6FDA).^{[3][4]}

Experimental Protocol: Synthesis of 6FDA-BAPP Polyimide

This protocol outlines the synthesis of a 6FDA-BAPP polyimide.

Materials:

- **2,2-bis[4-(4-aminophenoxy)phenyl]propane (BAPP)**
- 4,4'-(hexafluoroisopropylidene)diphthalic anhydride (6FDA)
- Anhydrous N-methyl-2-pyrrolidone (NMP)
- Methanol
- Nitrogen gas supply

Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer and a nitrogen inlet, dissolve a specific molar amount of BAPP diamine in anhydrous NMP. The mixture should be stirred at room temperature under a nitrogen atmosphere until the diamine is completely dissolved.[1]
- **Poly(amic acid) Formation:** Cool the solution to 0°C. Gradually add an equimolar amount of 6FDA dianhydride to the solution while stirring.[1] Continue stirring the reaction mixture at 0°C for 15 minutes, then allow it to warm to room temperature and stir for an additional 12-24 hours to form a viscous poly(amic acid) solution.[1]
- **Imidization:** The conversion of the poly(amic acid) to polyimide can be achieved through thermal or chemical imidization.
 - **Thermal Imidization:** The poly(amic acid) solution is cast onto a substrate and then heated in a stepwise manner, for example: 80°C for one hour, then increasing to 150°C, 200°C, and finally 250-300°C, holding for at least one hour at each temperature.[5]
 - **Chemical Imidization:** A dehydrating agent, such as a mixture of acetic anhydride and pyridine, is added to the poly(amic acid) solution. The reaction is typically stirred at room temperature for several hours.
- **Purification:** Precipitate the resulting polyimide by pouring the solution into a non-solvent like methanol. The polymer is then collected by filtration, washed thoroughly with methanol, and

dried in a vacuum oven at 120-150°C overnight.[1]

Membrane Fabrication

Solution casting is a common and straightforward method for preparing dense BAPP-based polyimide membranes for gas separation studies.[6]

Experimental Protocol: Solution Casting of BAPP-based Polyimide Membranes

Materials:

- Synthesized BAPP-based polyimide powder
- Anhydrous N-methyl-2-pyrrolidone (NMP) or other suitable solvent
- A flat, clean glass plate or petri dish
- A leveling surface
- A vacuum oven

Procedure:

- **Polymer Solution Preparation:** Prepare a homogeneous polymer solution by dissolving the dried BAPP-based polyimide powder in a suitable solvent (e.g., NMP) to a concentration of 15-20 wt%. Stir the mixture until the polymer is completely dissolved.
- **Casting:** Place a clean, dry glass plate on a leveling surface. Pour the polymer solution onto the glass plate, ensuring it spreads evenly. The thickness of the final membrane can be controlled by the amount of solution cast and the concentration of the polymer.
- **Solvent Evaporation:** Transfer the cast film to a dust-free environment, such as a controlled-atmosphere oven. The solvent is evaporated in a stepwise manner. A typical procedure involves initial drying at a lower temperature (e.g., 60-80°C) for several hours to slowly remove the bulk of the solvent, followed by a gradual increase in temperature to above the boiling point of the solvent under vacuum to remove any residual solvent.[7][8] For example,

the film can be heated at 80°C overnight, followed by further heating under vacuum at 150°C for 24 hours.[7]

- Membrane Detachment: After cooling to room temperature, the dried membrane can be carefully peeled from the glass substrate. The thickness of the resulting membrane typically ranges from 50 to 100 µm.

Characterization of BAPP-based Polyimide Membranes

A suite of analytical techniques is employed to characterize the synthesized polyimide and the resulting membranes.

Technique	Purpose	Typical Observations for BAPP-based Polyimides
Fourier-Transform Infrared Spectroscopy (FTIR)	To confirm the chemical structure and the completion of imidization.	Appearance of characteristic imide absorption bands around 1780 cm^{-1} (asymmetric C=O stretching), 1720 cm^{-1} (symmetric C=O stretching), and 1370 cm^{-1} (C-N stretching), and disappearance of the amic acid bands.[9]
Thermogravimetric Analysis (TGA)	To evaluate the thermal stability of the polyimide.	BAPP-based polyimides generally exhibit high thermal stability, with decomposition temperatures often exceeding 450°C .[10][11]
Differential Scanning Calorimetry (DSC)	To determine the glass transition temperature (T_g).	The T_g of BAPP-based polyimides is influenced by the dianhydride used. For instance, 6FDA-based polyimides can have T_g values in the range of 247°C to 368°C .[10][11]
Wide-Angle X-ray Diffraction (WAXD)	To assess the amorphous or crystalline nature of the polymer.	BAPP-based polyimides are typically amorphous, which is desirable for gas separation membranes as it leads to higher free volume.[7]

Gas Permeation Testing

The gas separation performance of the fabricated membranes is evaluated by measuring the permeability of different gases and calculating the ideal selectivity.

Experimental Protocol: Gas Permeation Measurement

Apparatus:

- A constant-volume, variable-pressure gas permeation apparatus.
- A vacuum pump.
- Pressure transducers.
- A temperature-controlled membrane cell.

Procedure:

- **Membrane Mounting:** A circular sample of the BAPP-based polyimide membrane is placed in the membrane cell, which is then sealed.
- **Evacuation:** The entire system, including the upstream and downstream volumes, is evacuated to a high vacuum.
- **Gas Feed:** The upstream side of the membrane is pressurized with a single test gas to a specific pressure (e.g., 2-10 bar).
- **Permeation Measurement:** The rate of pressure increase in the downstream volume is monitored over time using a pressure transducer.
- **Permeability Calculation:** The gas permeability coefficient (P) is calculated from the steady-state pressure increase rate using the following equation:

$$P = (V * l) / (A * R * T * \Delta p) * (dp/dt)$$

where:

- V is the downstream volume
- l is the membrane thickness
- A is the effective membrane area
- R is the ideal gas constant

- T is the absolute temperature
- Δp is the pressure difference across the membrane
- dp/dt is the steady-state rate of pressure rise in the downstream volume
- Selectivity Calculation: The ideal selectivity (α) for a pair of gases (A and B) is calculated as the ratio of their individual permeability coefficients:

$$\alpha_{A/B} = P_A / P_B$$

Quantitative Data on Gas Separation Performance

The gas separation properties of BAPP-based polyimides are highly dependent on the specific dianhydride used in the synthesis. The following tables summarize the gas permeability and selectivity data for various BAPP-based polyimide membranes.

Table 1: Gas Permeability of 6FDA-based Polyimide Membranes

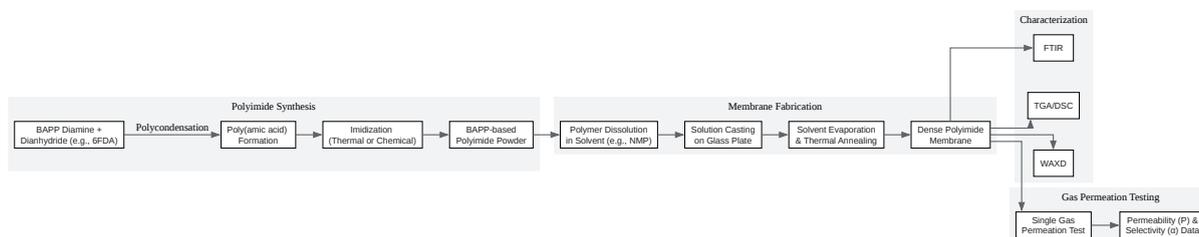
Polymer	Gas	Permeability (Barrer)	Reference
6FDA-DABA	CO ₂	5 - 7	[4]
6FDA-DABA	N ₂	~0.2 - 0.3	[4]
6FDA-DABA	CH ₄	~0.1 - 0.2	[4]
6FDA-DAM	CO ₂	~90	[3]
6FDA-DAM	CH ₄	~2.5	[3]
6FDA-mPDA	CO ₂	~15	[3]
6FDA-mPDA	CH ₄	~0.3	[3]

*1 Barrer = 10^{-10} cm³(STP)·cm / (cm²·s·cmHg)

Table 2: Ideal Selectivity of 6FDA-based Polyimide Membranes

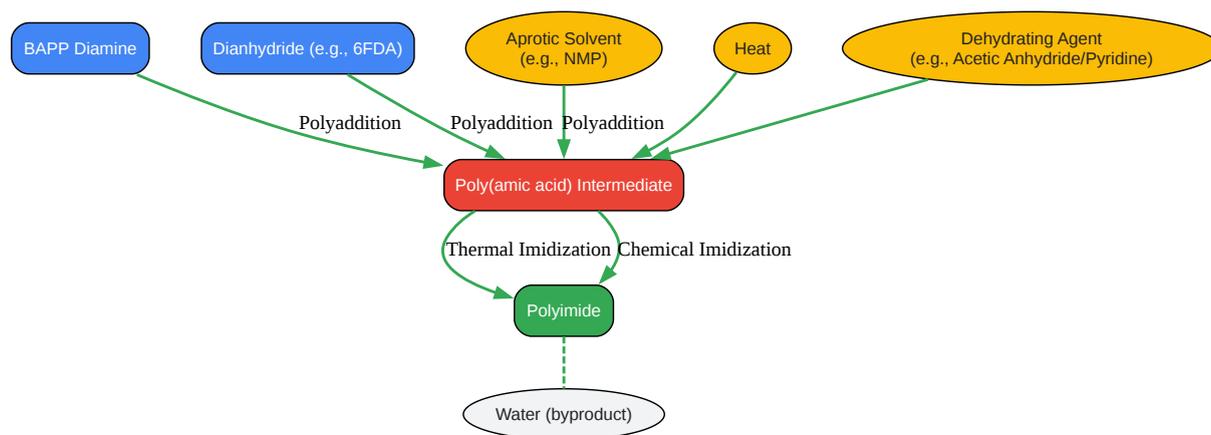
Polymer	Gas Pair	Selectivity	Reference
6FDA-DABA	CO ₂ /N ₂	18 - 27	[4]
6FDA-DABA	CO ₂ /CH ₄	48 - 86	[4]
6FDA-DAM	CO ₂ /CH ₄	~36	[3]
6FDA-mPDA	CO ₂ /CH ₄	~50	[3]

Visualizations



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Caption: Workflow for BAPP-based polyimide membrane fabrication and characterization.



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Caption: Synthesis pathway for BAPP-based polyimides.

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